

cross-validation of 2-Methoxy-5-nitroaniline analysis with different techniques

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Compound of Interest

Compound Name: 2-Methoxy-5-nitroaniline

Cat. No.: B165355

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Comparative Guide to the Cross-Validation of 2-Methoxy-5-nitroaniline Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of two primary analytical techniques for the quantification of **2-Methoxy-5-nitroaniline**: High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). The accurate and reliable analysis of this compound is critical for quality control, impurity profiling, and research in various stages of drug development and chemical synthesis. This document outlines detailed experimental protocols and presents a comparative analysis of their performance based on established analytical validation parameters.

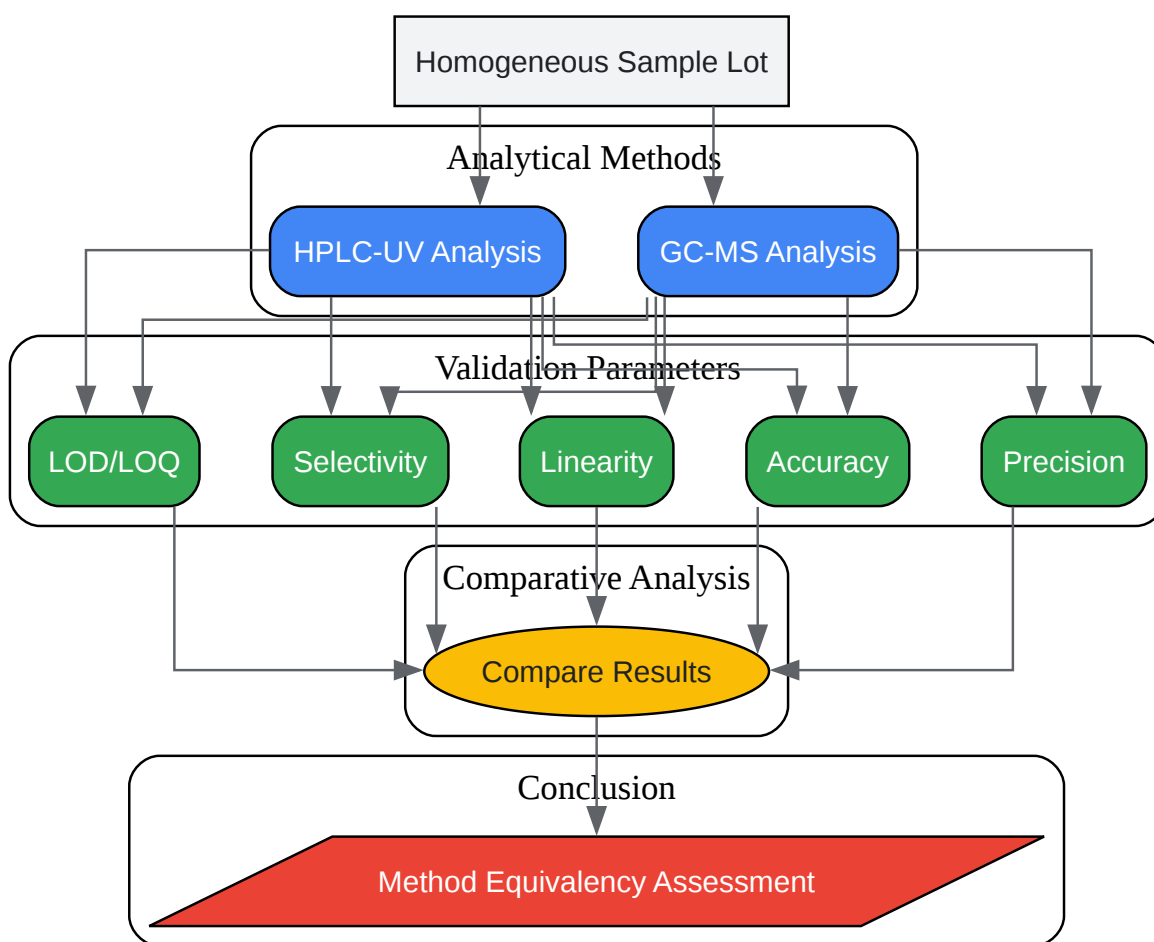
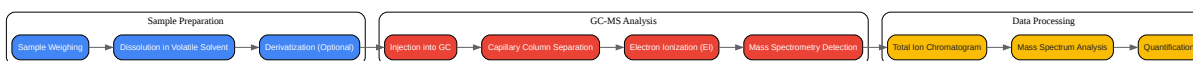
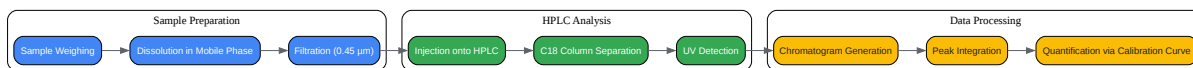
Data Presentation: A Comparative Overview

The choice between HPLC and GC-MS for the analysis of **2-Methoxy-5-nitroaniline** depends on several factors, including the required sensitivity, selectivity, sample matrix, and the specific goals of the analysis (e.g., routine quality control versus impurity identification). The following table summarizes the typical performance characteristics for the analysis of nitroaromatic compounds, providing a baseline for what can be expected when analyzing **2-Methoxy-5-nitroaniline**.

Parameter	High-Performance Liquid Chromatography (HPLC-UV)	Gas Chromatography-Mass Spectrometry (GC-MS)
Principle	Chromatographic separation based on polarity, followed by UV absorbance detection.	Chromatographic separation based on volatility, followed by mass-based detection.
Linearity (r^2)	> 0.999	Typically > 0.995
Limit of Detection (LOD)	0.1–0.2 µg/L for related nitroanilines.[1]	Method dependent, can be in the low µg/L range.[2]
Accuracy (% Recovery)	98% - 108% for related nitroanilines.[1]	Deviations of less than 15% from reference values in interlaboratory comparisons for aniline derivatives.[1]
Precision (% RSD)	≤ 0.3% for related nitroanilines. [1]	Similar precision to HPLC, dependent on concentration.[1]
Selectivity	Good, based on chromatographic retention time and UV spectrum.	Excellent, based on chromatographic retention time and mass fragmentation pattern.[1]
Throughput	High, with potential for automation.[1]	Moderate, may require more extensive sample preparation. [1]

Experimental Workflows

The following diagrams illustrate the typical experimental workflows for the analysis of **2-Methoxy-5-nitroaniline** using HPLC-UV and GC-MS.



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References

- 1. benchchem.com [benchchem.com]
- 2. 2-Methoxy-5-nitroaniline | C₇H₈N₂O₃ | CID 7447 - PubChem [pubchem.ncbi.nlm.nih.gov]
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